

Application Notes: 5-TAMRA-SE Protein Labeling Protocol for Antibodies

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Compound of Interest

Compound Name: 5-TAMRA-SE

Cat. No.: B1664668

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Introduction

5-Carboxytetramethylrhodamine, succinimidyl ester (**5-TAMRA-SE**) is a popular amine-reactive fluorescent dye used for covalently labeling proteins, particularly antibodies.^{[1][2][3]} As a purified single isomer of TAMRA, it ensures greater reproducibility in labeling experiments.^{[1][2]} ^[4] The succinimidyl ester (SE) moiety reacts efficiently with primary aliphatic amines, such as the side chain of lysine residues and the N-terminus of proteins, to form a stable amide bond.^{[1][2][4][5][6]} This labeling chemistry is straightforward and effective for creating fluorescently tagged antibodies for use in various applications, including immunofluorescence staining, flow cytometry, and fluorescence in situ hybridization (FISH).^{[1][2][4]} 5-TAMRA conjugates exhibit bright orange fluorescence with excitation and emission maxima around 555 nm and 580 nm, respectively.^[7]

Materials and Reagents

- **5-TAMRA-SE** (5-Carboxytetramethylrhodamine, succinimidyl ester)
- Antibody to be labeled (in an amine-free buffer)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)

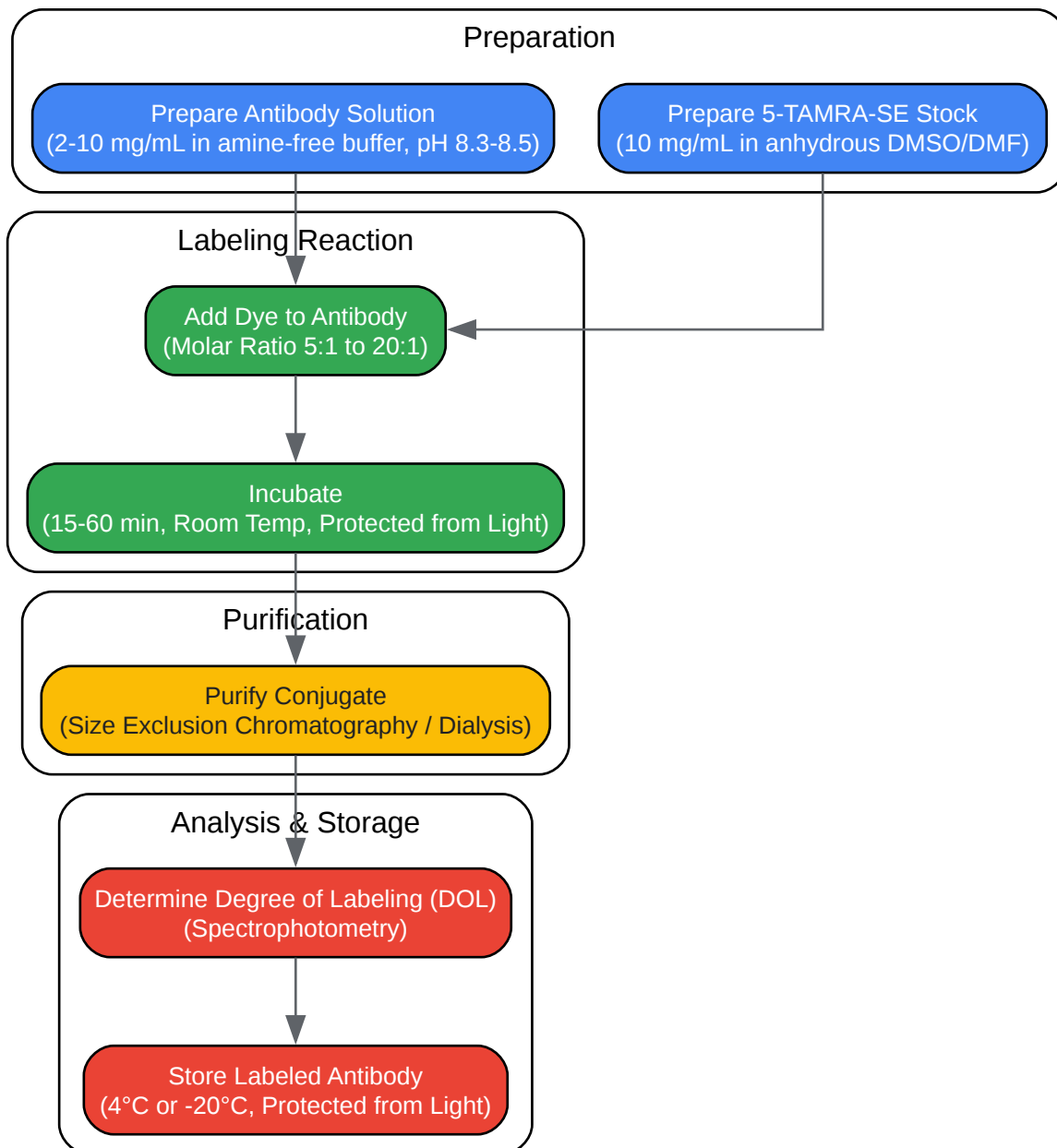
- Labeling Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3-8.5.[\[8\]](#)[\[9\]](#)[\[10\]](#) (Avoid buffers containing primary amines like Tris or glycine.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#))
- Purification/Desalting column (e.g., Sephadex G-25) or dialysis equipment.[\[8\]](#)[\[9\]](#)
- Quenching Buffer (optional): 1 M Tris-HCl, pH 7.5[\[8\]](#)[\[11\]](#)
- Phosphate Buffered Saline (PBS), pH 7.2-7.4

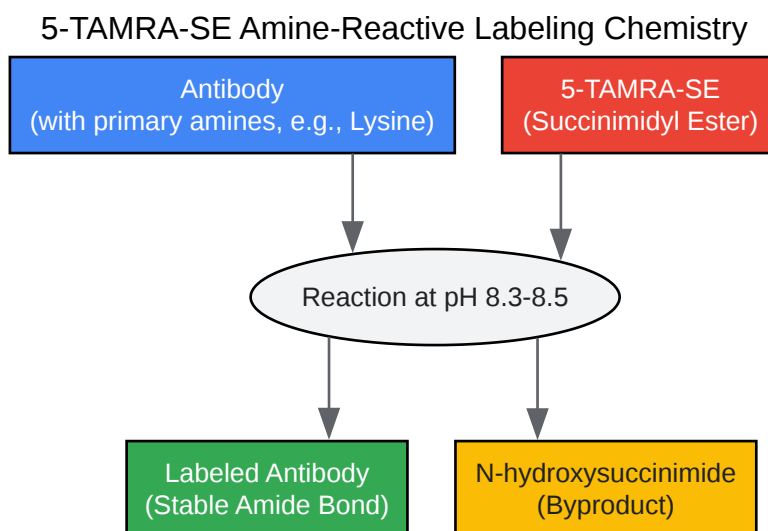
Quantitative Data Summary

Parameter	Value	Reference
5-TAMRA-SE Molecular Weight	527.53 g/mol	[1] [2] [4]
Excitation Maximum (λ_{ex})	~547-556 nm	[1] [3]
Emission Maximum (λ_{em})	~574-581 nm	[1] [4]
Molar Extinction Coefficient (ϵ)	92,000 $\text{cm}^{-1}\text{M}^{-1}$	[5]
Recommended Antibody Concentration	2-10 mg/mL	[1] [4] [9]
Recommended Labeling Buffer pH	8.3 - 8.5	[8] [9]
Recommended Dye:Protein Molar Ratio	5:1 to 20:1 (Optimized for IgG: ~5:1 to 10:1)	[1] [2] [4] [8] [9]
Incubation Time	15-60 minutes	[1] [4]
Incubation Temperature	Room Temperature	[1] [4] [8]
Optimal Degree of Substitution (DOS)	2-4 moles of dye per mole of antibody	[1]

Experimental Workflow

5-TAMRA-SE Antibody Labeling Workflow





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